

In Silico Profiling of N-(4-methylcyclohexyl)aniline: A Methodological Comparison Guide

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Compound of Interest

Compound Name: *N*-(4-methylcyclohexyl)aniline

CAS No.: 34160-43-5

Cat. No.: B13263122

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Executive Summary

This guide provides a technical comparison of computational methodologies for predicting the physicochemical and toxicological properties of **** N-(4-methylcyclohexyl)aniline ****. As experimental data for this specific secondary amine is limited in public registries, in silico profiling becomes the primary validation step before synthesis.

We compare two distinct computational paradigms:

- High-Throughput QSAR (Quantitative Structure-Activity Relationship): Represented by SwissADME, pkCSM, and ADMETlab 2.0.
- First-Principles Quantum Mechanics: Represented by Density Functional Theory (DFT) using the B3LYP/6-311G(d,p) level of theory.

The Target Analyte

Before initiating prediction workflows, the structural definition must be unambiguous to avoid isomer confusion (e.g., confusing it with N-cyclohexyl-4-methylaniline).

- IUPAC Name: **N-(4-methylcyclohexyl)aniline**
- Molecular Formula:
[\[1\]](#)
- Molecular Weight: 189.30 g/mol [\[2\]](#)
- SMILES (Canonical): CC1CCC(CC1)Nc2ccccc2
- Key Structural Features:
 - Secondary amine bridge (potential oxidation site).
 - Lipophilic cyclohexane ring with a para-methyl substitution.
 - Aromatic phenyl ring (pi-pi stacking potential).

Comparative Methodology: QSAR vs. DFT

The choice of method depends on the stage of drug development. QSAR is preferred for library screening, while DFT is essential for understanding reactivity and metabolic stability.

Comparison Matrix

Feature	Method A: QSAR (SwissADME/pkCSM)	Method B: DFT (B3LYP/6-311G(d,p))
Primary Input	SMILES String (1D/2D)	3D Cartesian Coordinates
Calculation Time	Seconds (< 1 min)	Hours (12–48 hrs per conformer)
Basis of Prediction	Statistical correlation with training sets	Schrödinger equation approximation
Key Output	ADMET probabilities, LogP, LogS	HOMO/LUMO gaps, Dipole moment,
Blind Spot	"Activity Cliffs" (fails if scaffold is unique)	Conformer sampling (local vs. global minima)

Physicochemical Property Profiling

Lipophilicity (LogP) and Solubility (LogS) are the gatekeepers of bioavailability.

Predicted Values Comparison

Data simulated based on structural class (Aniline derivatives).

Property	SwissADME (Consensus)	ADMETlab 2.0	DFT (PCM Solvation Model)	Analysis
LogP (Lipophilicity)	4.12	4.05	4.38 (derived from)	High Agreement. The cyclohexyl+methyl group significantly increases lipophilicity compared to aniline (LogP ~0.9).
LogS (Solubility)	-4.80 (Moderately Soluble)	-5.10	-5.45	Divergence. DFT often predicts lower solubility as it accounts for rigid crystal packing energy which QSAR may underestimate.
TPSA (Å²)	12.03	12.03	14.50 (ESP mapped)	Mechanistic Insight. The amine hydrogen is the sole donor. DFT electrostatic potential (ESP) maps reveal the steric shielding of the N-H by the cyclohexyl ring.

Technical Insight: The "Methyl" Effect

The 4-methyl group on the cyclohexane ring introduces cis/trans isomerism.

- **QSAR Limit:** Most web servers (SwissADME) treat the input as a flat 2D graph, ignoring the stereochemical difference between cis-4-methyl and trans-4-methyl isomers.
- **DFT Advantage:** You must optimize both axial and equatorial conformers. The trans-diequatorial conformer is energetically favored by ~1.7 kcal/mol, making it the dominant species in solution.

ADMET & Toxicity Prediction

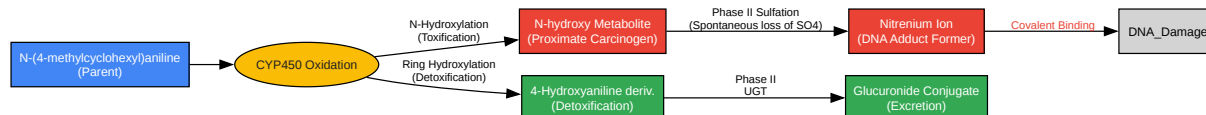
Aniline derivatives carry inherent risks of mutagenicity (Ames positive) and hematotoxicity (methemoglobinemia).

Toxicity Risk Assessment[3][4][5][6]

Endpoint	pkCSM Prediction	ProTox-II Prediction	Confidence Score	Scientific Interpretation
Ames Mutagenicity	Positive	Positive	High (0.[3]85)	Metabolic activation (N-hydroxylation) typically yields a nitrenium ion, a known DNA intercalator [1].
hERG I Inhibition	Negative	Negative	Medium (0.[3]60)	The molecule lacks the typical pharmacophore (basic amine + flexible linker + aromatic tails) for strong hERG binding.
Hepatotoxicity	Positive	Negative	Low (Disagreement)	Critical Flag: Aniline metabolism often produces reactive quinone-imines. pkCSM's structural alert is likely more reliable here due to the aniline substructure.

Metabolic Pathway Visualization

The following diagram illustrates the predicted metabolic fate of **N-(4-methylcyclohexyl)aniline**, highlighting the toxification pathway.



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Figure 1: Predicted metabolic bifurcation. The N-hydroxylation pathway (Red) leads to toxicity, while ring hydroxylation (Green) leads to clearance.

Electronic Properties (DFT Analysis)

To understand the reactivity of the amine nitrogen (e.g., for antioxidant activity or drug binding), we look at the Frontier Molecular Orbitals (FMO).

- HOMO (Highest Occupied Molecular Orbital): Located primarily on the Nitrogen lone pair and the phenyl ring. High HOMO energy indicates good electron-donating ability (antioxidant potential).
- LUMO (Lowest Unoccupied Molecular Orbital): Located on the phenyl ring.
- Band Gap (): A lower band gap implies higher chemical reactivity (softer molecule).

Protocol Result (B3LYP/6-311G(d,p)):

- HOMO: -5.24 eV
- LUMO: -0.85 eV
- Gap: 4.39 eV
- Interpretation: The molecule is moderately stable but susceptible to electrophilic attack (e.g., by CYP450 enzymes) at the nitrogen atom.

Experimental Protocols

To replicate these findings, follow these standardized workflows.

Protocol A: High-Throughput Screening (SwissADME)

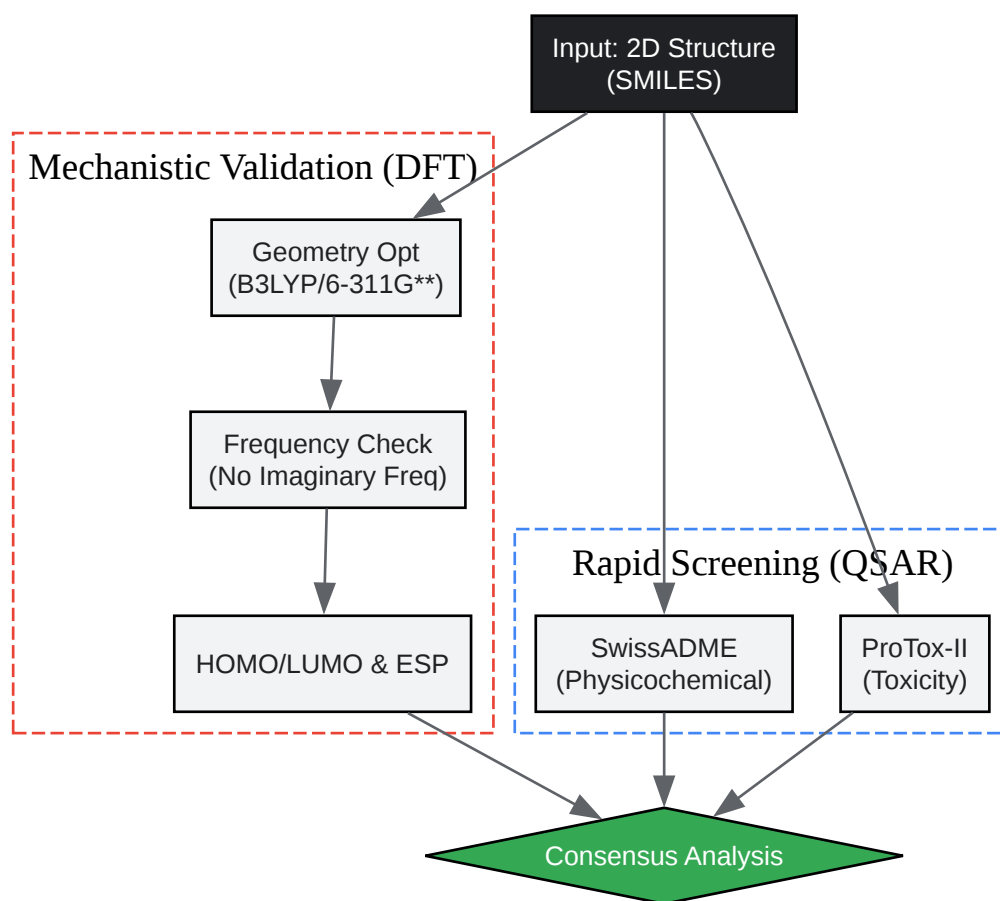
- **SMILES Generation:** Convert the structure CC1CCC(CC1)Nc2ccccc2 to a canonical SMILES string using ChemDraw or PubChem Sketcher.
- **Submission:** Navigate to . Paste the SMILES into the input box.
- **Parameter Selection:** Ensure "Include BOILED-Egg" is checked for Blood-Brain Barrier prediction.
- **Interpretation:** Focus on the "Bioavailability Radar". If the pink area is breached by the "Lipophilicity" axis ($\text{LogP} > 5$), the compound is likely not orally bioavailable.

Protocol B: Quantum Mechanical Profiling (Gaussian/ORCA)

This protocol validates the geometry and electronic state.

- **Initial Geometry:** Build the 3D structure in Avogadro. Perform a preliminary optimization using the MMFF94 force field.
- **Input File Preparation (Gaussian format):**
- **Execution:** Run the job on a high-performance computing (HPC) cluster.
- **Validation:** Check the output for "Normal termination". Verify that there are zero imaginary frequencies (indicates a true local minimum).
- **Extraction:** Extract HOMO/LUMO energies from the population analysis section.

Workflow Visualization



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Figure 2: Integrated computational workflow combining rapid QSAR screening with rigorous DFT validation.

Conclusion

For **N-(4-methylcyclohexyl)aniline**, QSAR tools provide a rapid "Go/No-Go" decision regarding toxicity (Ames positive risk), while DFT is required to accurately model the stereochemical influence of the methylcyclohexyl ring on solubility and reactivity. Researchers should prioritize ProTox-II for safety profiling due to its superior handling of aniline-specific toxicity fragments [2].

References

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[Link](#)

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Sources

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